

Section 1: Core Physicochemical and Structural Data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2,6-Dimethoxy-4-methylbenzaldehyde*

CAS No.: 6937-96-8

Cat. No.: B1593637

[Get Quote](#)

2,6-Dimethoxy-4-methylbenzaldehyde is a substituted aromatic aldehyde of significant interest to synthetic chemists. Its unique substitution pattern, featuring two ortho-methoxy groups and a para-methyl group relative to the aldehyde, makes it a valuable precursor for the synthesis of complex molecular architectures. The electron-donating methoxy groups activate the aromatic ring, while the aldehyde function serves as a versatile handle for a wide array of chemical transformations. This guide provides a technical overview of its core properties, a validated synthesis protocol, analytical characterization methods, and handling guidelines for research and development professionals.

The fundamental properties of this compound are essential for its use in precise chemical synthesis and are summarized below.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₁₀ H ₁₂ O ₃ | [1] |
| Molecular Weight | 180.20 g/mol | [1][2][3][4] |
| CAS Number | 6937-96-8 | [1][2] |
| Appearance | Solid | N/A |
| Melting Point | 91-94 °C | [2] |
| Solubility | Soluble in water | [1][2][5] |
| Sensitivity | Air Sensitive | [1][2] |

Section 2: Synthesis Protocol via Ortho-Lithiation

Principle of the Method

The synthesis of **2,6-Dimethoxy-4-methylbenzaldehyde** can be efficiently achieved via a directed ortho-lithiation reaction. This strategy is predicated on the powerful directing ability of the two methoxy groups on the aromatic ring. In the precursor, 1,3-dimethoxy-5-methylbenzene, the methoxy groups strongly activate the C2 position (the carbon atom situated between them) for deprotonation by a strong organolithium base, such as n-butyllithium (n-BuLi). This regioselective deprotonation generates a highly reactive aryllithium intermediate. Subsequent quenching of this intermediate with an electrophilic formylating agent, such as N,N-dimethylformamide (DMF), introduces the aldehyde group at the desired position, yielding the target product. This method is favored for its high regioselectivity and generally good yields when performed under strictly anhydrous and anaerobic conditions.[6]



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2,6-Dimethoxy-4-methylbenzaldehyde**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of related 2,6-dialkoxybenzaldehydes.[6]

Materials:

- 1,3-Dimethoxy-5-methylbenzene (Orcinol dimethyl ether)
- n-Butyllithium (n-BuLi) in hexanes (e.g., 1.6 M solution)
- N,N-Dimethylformamide (DMF), anhydrous
- Tetrahydrofuran (THF), anhydrous
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether or Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl acetate (for chromatography)

Procedure:

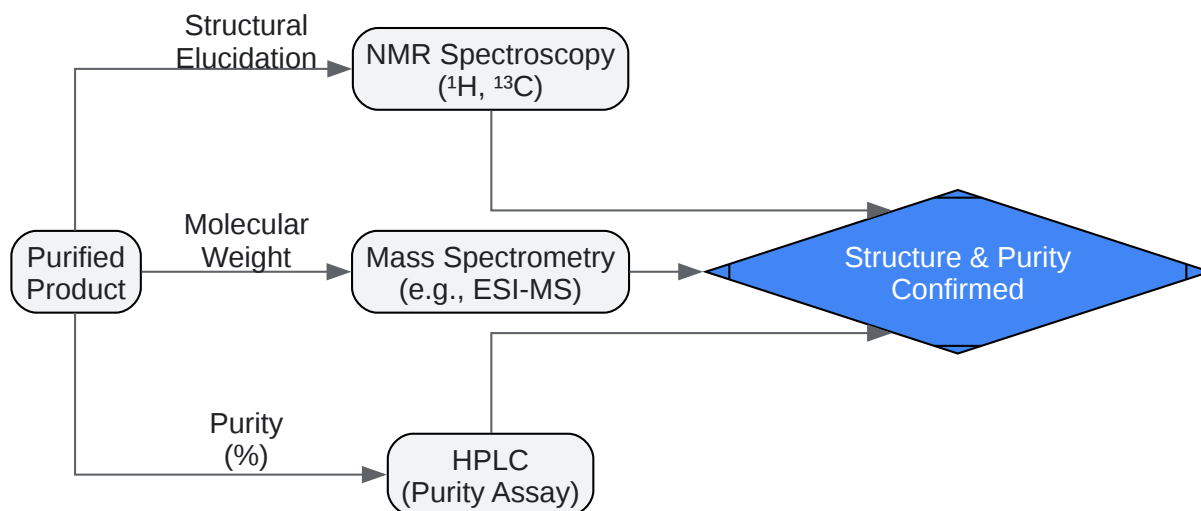
- Reaction Setup: All glassware must be rigorously flame-dried or oven-dried and assembled under a stream of dry argon or nitrogen. To a stirred solution of 1,3-dimethoxy-5-methylbenzene (10 mmol) in anhydrous THF (60 mL) at 0 °C (ice bath), add n-BuLi (1.1 equivalents, 11 mmol) dropwise via syringe. The use of an inert atmosphere is critical as n-BuLi reacts vigorously with water and oxygen.[7]
- Lithiation: Stir the resulting mixture at 0 °C for 2 hours. The methoxy groups direct the deprotonation to the C2 position, forming the aryllithium intermediate.[6]

- **Formylation:** After 2 hours, cool the mixture to $-78\text{ }^{\circ}\text{C}$ (dry ice/acetone bath). Slowly add anhydrous DMF (2.5 equivalents, 25 mmol) dropwise. The low temperature is necessary to control the exothermic reaction between the potent aryllithium nucleophile and the DMF electrophile.
- **Warming and Quenching:** Allow the reaction mixture to slowly warm to room temperature and stir for an additional 2 hours.
- **Workup:** Pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of NH_4Cl to quench any remaining organolithium species.
- **Extraction:** Separate the organic layer. Extract the aqueous layer three times with diethyl ether or ethyl acetate. Combine all organic phases.
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude residue by column chromatography on silica gel. A solvent system of hexanes/ethyl acetate (e.g., starting with a 9:1 ratio and gradually increasing polarity) is typically effective for eluting the pure **2,6-Dimethoxy-4-methylbenzaldehyde**.^[6]

Section 3: Analytical Characterization

Principle of Characterization

Following synthesis, rigorous analytical characterization is mandatory to confirm the chemical identity and assess the purity of the final compound. A multi-technique approach provides orthogonal data, ensuring a self-validating system. Nuclear Magnetic Resonance (NMR) spectroscopy elucidates the precise molecular structure, Mass Spectrometry (MS) confirms the molecular weight, and High-Performance Liquid Chromatography (HPLC) provides a quantitative measure of purity.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for product validation.

Methodologies

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To provide unambiguous structural confirmation.
 - Sample Preparation: Dissolve a small amount (5-10 mg) of the purified product in a deuterated solvent (e.g., CDCl₃) in an NMR tube.
 - ¹H NMR: This experiment will reveal the number and environment of protons. Expected signals include: a singlet for the aldehyde proton (~10 ppm), a singlet for the two equivalent methoxy groups (~3.8-4.0 ppm), a singlet for the aromatic protons, and a singlet for the methyl group protons (~2.3 ppm).
 - ¹³C NMR: This provides information on the carbon skeleton. Expected signals include the aldehyde carbonyl carbon (~190 ppm), aromatic carbons (including those bonded to methoxy groups at ~160 ppm), methoxy carbons (~56 ppm), and the methyl carbon (~21 ppm).

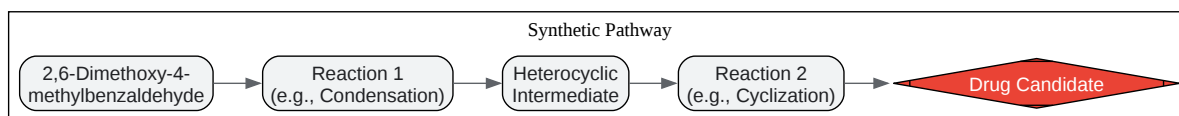
- Mass Spectrometry (MS):
 - Purpose: To confirm the molecular formula by determining the molecular weight.
 - Sample Preparation: Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) and analyze using techniques like Electrospray Ionization (ESI).
 - Data Analysis: The mass spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 181.20, confirming the molecular weight of 180.20 g/mol .[1][3]
- High-Performance Liquid Chromatography (HPLC):
 - Purpose: To determine the purity of the compound.[8]
 - Instrumentation: An HPLC system with a UV detector and a reverse-phase C18 column is standard.[8]
 - Chromatographic Conditions (Typical):
 - Mobile Phase: A gradient of acetonitrile and water is often effective.[8]
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at the λ_{max} of the compound.
 - Data Analysis: The purity is calculated based on the area percentage of the main product peak in the chromatogram. A pure sample should exhibit a single major peak.

Section 4: Applications in Research and Drug Development

2,6-Dimethoxy-4-methylbenzaldehyde is not merely a chemical curiosity but a functional building block for constructing more elaborate molecules, particularly in the field of medicinal chemistry. The aldehyde group is a key functional handle, readily participating in reactions such as:

- Reductive Amination: To form substituted benzylamines.
- Wittig and Horner-Wadsworth-Emmons reactions: For carbon-carbon double bond formation.
- Condensation Reactions: With active methylene compounds to build heterocyclic rings.

Its utility is analogous to that of similar substituted benzaldehydes, which are pivotal starting materials in drug discovery campaigns. For instance, the related compound 2,6-dimethoxybenzaldehyde is a documented precursor in the synthesis of thiazolidin-4-one derivatives, a class of compounds investigated as potential non-nucleoside HIV-1 reverse transcriptase inhibitors (NNRTIs).[8][9] The strategic placement of the methoxy and methyl groups on the **2,6-Dimethoxy-4-methylbenzaldehyde** scaffold allows researchers to explore specific regions of a target's binding pocket, fine-tuning steric and electronic interactions to optimize potency and selectivity.



[Click to download full resolution via product page](#)

Caption: General synthetic utility in drug discovery.

Section 5: Safety and Handling

While a specific, comprehensive toxicological profile for **2,6-Dimethoxy-4-methylbenzaldehyde** is not thoroughly established, data from structurally similar aromatic aldehydes provides a strong basis for prudent laboratory practice.[10]

GHS Hazard Classification (Anticipated): Based on analogous compounds, the following hazards should be assumed.[10][11]

| Hazard Code | Statement |
|-------------|----------------------------------|
| H302 | Harmful if swallowed |
| H312 | Harmful in contact with skin |
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H332 | Harmful if inhaled |
| H335 | May cause respiratory irritation |

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.[10][12] An eyewash station and safety shower must be readily accessible.[12]
- Personal Protective Equipment:
 - Eye Protection: Wear tight-sealing safety goggles or a face shield.[13][14]
 - Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile).[10]
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[10][12] The "Air Sensitive" designation suggests storing under an inert atmosphere (e.g., argon) may be beneficial for long-term stability.[1][2]

References

- Material Safety Data Sheet - 2,4-Dimethoxybenzaldehyde, 98%. Cole-Parmer. [\[Link\]](#)
- 2,4-Dimethoxy-6-methylbenzaldehyde | C10H12O3. PubChem. [\[Link\]](#)
- Synthesis of 3-Methyl- and 4-Methyl-2,5-Dimethoxybenzaldehyde. designer-drug.com. [\[Link\]](#)

- Synthesis of 2,5-dimethoxy-4-methylbenzaldehyde. PrepChem.com. [[Link](#)]
- Preparation of 2,6-dialkoxybenzaldehydes. Semantic Scholar. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Page loading... [wap.guidechem.com]
 2. 2,6-DIMETHOXY-4-METHYLBENZALDEHYDE CAS#: 6937-96-8 [m.chemicalbook.com]
 3. echemi.com [echemi.com]
 4. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
 5. 2,6-DIMETHOXY-4-METHYLBENZALDEHYDE | 6937-96-8 [chemicalbook.com]
 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
 7. pdf.benchchem.com [pdf.benchchem.com]
 8. pdf.benchchem.com [pdf.benchchem.com]
 9. pdf.benchchem.com [pdf.benchchem.com]
 10. pfaltzandbauer.com [pfaltzandbauer.com]
 11. fishersci.com [fishersci.com]
 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
 13. fishersci.com [fishersci.com]
 14. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Section 1: Core Physicochemical and Structural Data]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593637/docs#section-1-core-physicochemical-and-structural-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)